An In-depth Technical Guide to 2-Acetamido-2-cyanoacetamide

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Compound of Interest

Compound Name:	*2-Acetylamino-2-cyano-acetamide*
CAS No.:	*14056-39-4*
Cat. No.:	*B083948*

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For Researchers, Scientists, and Drug Development Professionals

Senior Application Scientist Editorial: This guide addresses the chemical nature of 2-acetamido-2-cyanoacetamide. A comprehensive literature search reveals that while the compound is indexed, detailed experimental data regarding its specific synthesis, reactivity, and applications are not extensively published. Therefore, this document provides a foundational understanding based on its structural characteristics and the well-established chemistry of related α-amido-α-cyano carbonyl compounds and cyanoacetamide derivatives. The insights herein are derived from analogous chemical systems to offer predictive context for researchers exploring this molecule.

Chemical Identity and Physicochemical Properties

2-Acetamido-2-cyanoacetamide is a derivative of acetamide featuring both an acetamido and a cyano group attached to the alpha-carbon. Its formal IUPAC name is 2-acetamido-2-cyanoacetamide.[1]

Molecular Structure

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The structure of 2-acetamido-2-cyanoacetamide is characterized by a central quaternary carbon atom bonded to four distinct functional groups: an acetamido group (-NHCOCH$_3$), a cyano group (-C≡N), a carboxamide group (-CONH$_2$), and a hydrogen atom is implicitly part of the parent glycinamide structure, but in this substituted version, the alpha-carbon is fully substituted. This quaternary nature is a critical determinant of its chemical reactivity, distinguishing it from cyanoacetamide, which possesses a reactive methylene group.

Physicochemical Data Summary

A compilation of computed physicochemical properties from available databases provides a foundational dataset for experimental design.

Property	Value	Source
IUPAC Name	2-acetamido-2-cyanoacetamide	PubChem[1]
Molecular Formula	$C_5H_7N_3O_2$	PubChem[1]
Molecular Weight	141.13 g/mol	PubChem[1]
CAS Number	14056-39-4	PubChem[1]
Topological Polar Surface Area	96 Å^2	PubChem[1]
Hydrogen Bond Donor Count	2	PubChem[1]
Hydrogen Bond Acceptor Count	3	PubChem[1]
Canonical SMILES	CC(=O)NC(C#N)C(=O)N	PubChem[1]

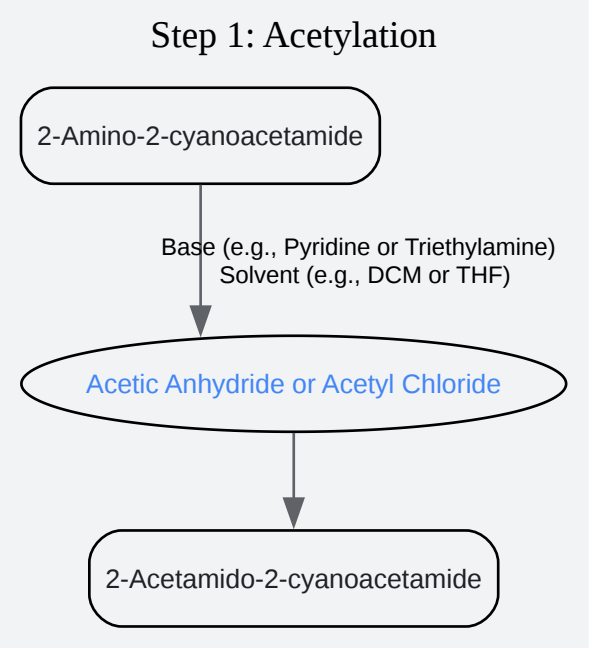
Proposed Synthesis Pathway

While specific literature detailing the synthesis of 2-acetamido-2-cyanoacetamide is scarce, a plausible route can be conceptualized based on established methodologies for the synthesis of α-amino acids and their derivatives. A logical precursor would be 2-amino-2-cyanoacetamide.

Conceptual Synthesis Workflow

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The proposed synthesis involves the N-acetylation of 2-amino-2-cyanoacetamide. This is a standard transformation in organic chemistry.



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Caption: Proposed workflow for the synthesis of 2-acetamido-2-cyanoacetamide.

Detailed Experimental Protocol (Hypothetical)

This protocol is a predictive model based on standard N-acetylation procedures.

- Dissolution: Dissolve 2-amino-2-cyanoacetamide in a suitable anhydrous solvent such as Dichloromethane (DCM) or Tetrahydrofuran (THF) under an inert atmosphere (e.g., nitrogen or argon).
- Base Addition: Add a non-nucleophilic base, such as triethylamine or pyridine, to the solution. This will act as a scavenger for the acid byproduct of the reaction.
- Acylating Agent Addition: Cool the reaction mixture in an ice bath (0-5 °C). Slowly add the acetylating agent, either acetic anhydride or acetyl chloride, dropwise to the stirred solution.

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- Reaction Monitoring: Allow the reaction to warm to room temperature and stir for several hours. The progress of the reaction should be monitored by Thin Layer Chromatography (TLC) until the starting material is consumed.
- Work-up: Upon completion, the reaction mixture is typically quenched with water or a saturated aqueous solution of sodium bicarbonate. The organic layer is separated, washed with brine, dried over anhydrous sodium sulfate, and filtered.
- Purification: The solvent is removed under reduced pressure, and the crude product is purified by recrystallization or column chromatography to yield pure 2-acetamido-2-cyanoacetamide.

Predicted Chemical Reactivity and Mechanistic Insights

The reactivity of 2-acetamido-2-cyanoacetamide is dictated by its three primary functional groups: the nitrile, the primary amide, and the secondary amide. Unlike cyanoacetamide, the absence of an acidic α-hydrogen due to the quaternary nature of the central carbon means it will not readily undergo reactions typical of active methylene compounds, such as Knoevenagel condensation or Michael addition.[2]

Reactions of the Nitrile Group

The cyano group is a versatile functional handle for further synthetic transformations.

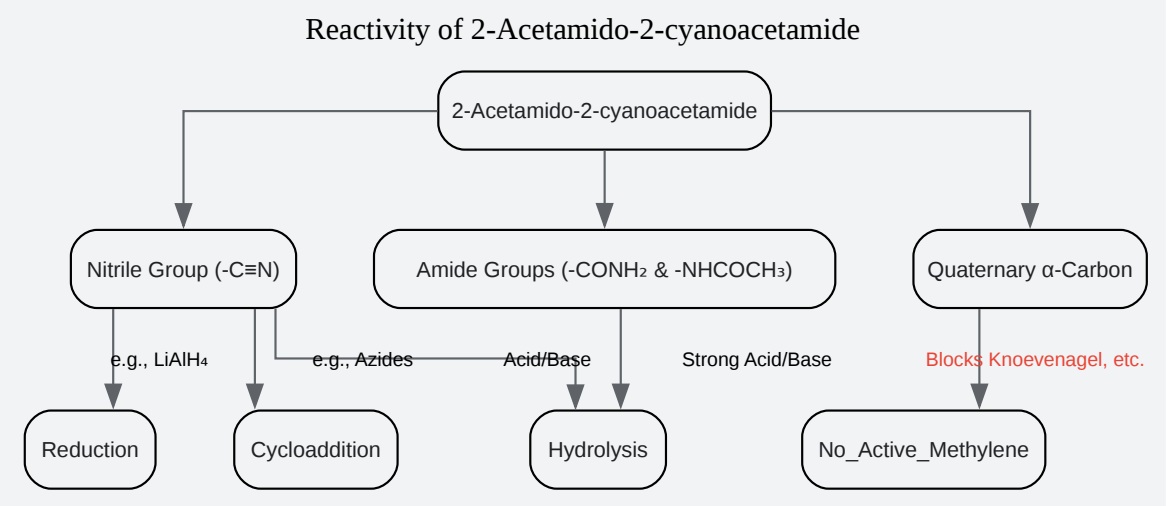
- Hydrolysis: Under acidic or basic conditions, the nitrile can be hydrolyzed to a carboxylic acid or a primary amide. Given the presence of two other amide groups, selective hydrolysis would be challenging.
- Reduction: The nitrile can be reduced to a primary amine using reducing agents like lithium aluminum hydride ($LiAlH_4$) or catalytic hydrogenation.
- Cycloaddition Reactions: The nitrile group can participate in cycloaddition reactions, for example, with azides to form tetrazoles, which are important scaffolds in medicinal chemistry.

Reactions of the Amide Groups

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Both the primary and secondary amides can undergo hydrolysis under strong acidic or basic conditions, although this would likely lead to the decomposition of the molecule. The amide nitrogen atoms are generally not very nucleophilic.

Logical Relationship of Functional Group Reactivity



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Caption: Predicted reactivity pathways for 2-acetamido-2-cyanoacetamide.

Potential Applications in Drug Development

While no specific biological activities have been reported for 2-acetamido-2-cyanoacetamide, its structural motifs are present in various biologically active molecules. Cyanoacetamide derivatives, in general, are valuable precursors for a wide range of heterocyclic compounds with demonstrated pharmacological activities.[2]

As a Scaffold for Heterocyclic Synthesis

The functional groups of 2-acetamido-2-cyanoacetamide could potentially be utilized to construct more complex heterocyclic systems. For example, intramolecular cyclization reactions involving the nitrile and amide functionalities could lead to the formation of substituted

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pyrimidines or other nitrogen-containing heterocycles, which are prevalent in many drug molecules.

Bioisosteric Replacement

The cyano group is often used as a bioisostere for other functional groups in drug design to modulate physicochemical properties and biological activity. The unique electronic properties of the nitrile can influence binding interactions with biological targets.

Fragment-Based Drug Discovery

Given its relatively small size and multiple functional groups, 2-acetamido-2-cyanoacetamide could be considered a fragment for use in fragment-based drug discovery (FBDD) campaigns to identify new binding motifs for therapeutic targets.

Conclusion and Future Directions

2-Acetamido-2-cyanoacetamide is a chemical entity with a defined structure but limited published experimental data. This guide has provided a theoretical framework for its synthesis and predicted its reactivity based on the well-understood chemistry of its constituent functional groups. A key takeaway for researchers is the influence of the quaternary α-carbon, which fundamentally alters its reactivity profile compared to the more commonly studied cyanoacetamide.

Future experimental work is required to validate the proposed synthetic route, explore the scope of its chemical transformations, and screen for potential biological activities. Such studies will be crucial in determining the utility of 2-acetamido-2-cyanoacetamide as a building block in medicinal chemistry and drug discovery.

References

- PubChem. **2-Acetylamino-2-cyano-acetamide**. National Center for Biotechnology Information. [Link]
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- 2. journals.tubitak.gov.tr [journals.tubitak.gov.tr]
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